

Application Notes and Protocols for Leather Dyeing with Acid Red 111

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Compound of Interest

Compound Name: Acid Red 111

Cat. No.: B1630594

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These application notes provide a comprehensive guide to the experimental procedures for dyeing leather with **Acid Red 111**. This document includes detailed protocols, data presentation in tabular format, and a visual representation of the experimental workflow.

Introduction

Acid Red 111, also known as C.I. **Acid Red 111**, is a water-soluble anionic azo dye.^[1] It is utilized in the textile and leather industries for achieving vibrant red shades.^{[2][3]} The dyeing mechanism of acid dyes on leather, a collagen-based material, relies on the ionic interaction between the anionic sulfonate groups of the dye and the cationic amino groups of the collagen fibers under acidic conditions. This process is influenced by several key parameters, including pH, temperature, dye concentration, and the presence of auxiliary chemicals.

Chemical and Physical Properties of Acid Red 111

A summary of the key properties of **Acid Red 111** is presented in the table below.

Property	Value
C.I. Name	Acid Red 111
CAS Number	6358-57-2
Molecular Formula	C ₃₇ H ₂₈ N ₄ Na ₂ O ₁₀ S ₃
Molecular Weight	830.82 g/mol
Appearance	Red powder
Solubility	Soluble in water

Experimental Protocols

Materials and Equipment

- Leather Substrate: Chrome-tanned or vegetable-tanned leather, crust or semi-finished.
- Dye: **Acid Red 111** (C.I. 23266)
- Chemicals:
 - Formic acid or Acetic acid (for pH adjustment)
 - Sodium sulfate (leveling agent)
 - Anionic or nonionic penetrating agent
 - Fatliquoring agent
- Equipment:
 - Laboratory-scale dyeing drum or beaker with agitation
 - Water bath or heating system with temperature control
 - pH meter
 - Analytical balance

- Standard laboratory glassware

Leather Preparation

- Wetting Back: The leather is soaked in water at room temperature to ensure uniform moisture content. The duration of soaking depends on the thickness and condition of the leather.
- Neutralization: For chrome-tanned leather, neutralization is carried out to adjust the pH of the leather to a range of 4.5-6.5. This is typically done using a weak alkali like sodium bicarbonate.
- Washing: The leather is washed thoroughly with water to remove any residual salts or chemicals from previous processing steps.

Dyeing Procedure

The following protocol outlines a typical drum dyeing method. The percentages of chemicals are based on the shaved weight of the leather.

Step	Parameter	Value/Range	Duration (minutes)
1. Washing	Water Temperature	30-40°C	10-15
Liquor Ratio		10:1 - 20:1	
2. Neutralization (for chrome-tanned)	pH	4.5-6.5	30-60
3. Dyeing	Water Temperature	40-60°C	
Liquor Ratio		10:1 - 20:1	
Penetrating Agent	0.5 - 2.0%	10	
Sodium Sulfate	1.0 - 5.0%	10	
Acid Red 111	1.0 - 5.0%	30-90	
4. Fixation	Formic Acid (85%)	0.5 - 2.0% (added in portions)	30-60
Final pH		3.5-4.5	
5. Rinsing	Water Temperature	25-35°C	Until clear
6. Fatliquoring	Fatliquor Emulsion	As per manufacturer's recommendation	45-60
7. Final Rinse	Water Temperature	25-35°C	5-10

Note: The optimal parameters may vary depending on the specific type of leather, desired shade intensity, and machinery used. Preliminary trials are recommended to determine the ideal conditions.

Post-Dyeing Treatment

- **Samming/Setting Out:** Excess water is mechanically removed from the dyed leather.
- **Drying:** The leather is dried under controlled conditions (e.g., air-drying, vacuum drying) to the desired moisture content.
- **Staking/Milling:** The dried leather is mechanically softened to improve its flexibility and feel.

Color Fastness Testing

The color fastness of the dyed leather should be evaluated according to standardized methods to ensure the quality and durability of the final product.

Fastness Property	Standard Test Method	Description
Light Fastness	ISO 105-B02 / AATCC TM 16.3	Resistance to fading upon exposure to a xenon arc lamp, simulating sunlight.
Washing Fastness	ISO 105-C06 / AATCC TM 61	Resistance of the color to laundering.
Rubbing Fastness (Crocking)	ISO 11640 / AATCC TM 8	Resistance of the color to rubbing off and staining other materials.
Perspiration Fastness	ISO 11641 / AATCC TM 15	Resistance of the color to the action of artificial perspiration.

Available Fastness Data for Acid Red 111 on Leather

The following table summarizes the available, though not exhaustive, fastness properties of **Acid Red 111** on leather. The ratings are based on a grey scale where 5 is excellent and 1 is poor.

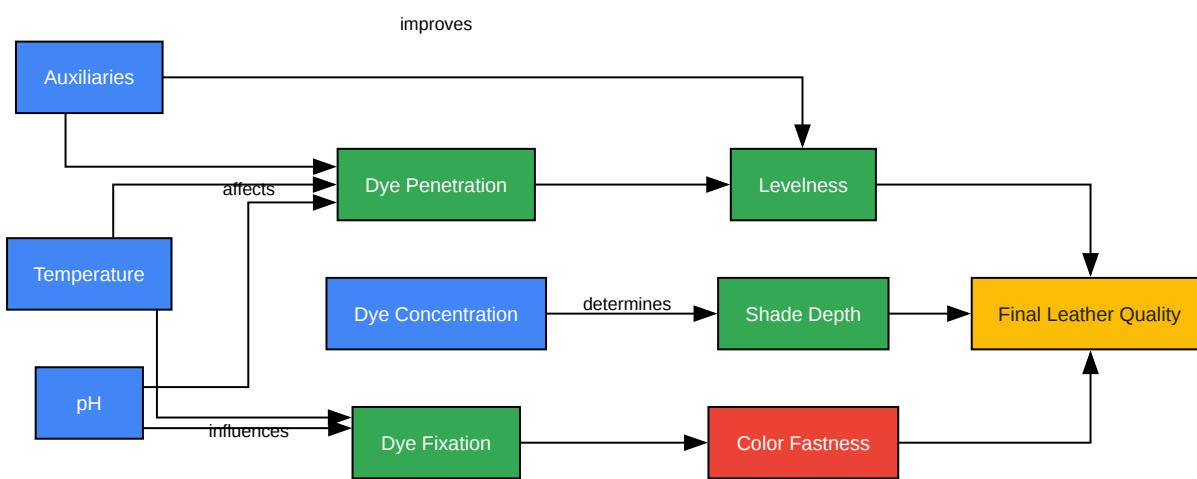
Fastness Test	Rating
Light Fastness	4-5
Washing Fastness	4
Perspiration Fastness	4-5
Rubbing Fastness (Dry)	4-5
Rubbing Fastness (Wet)	4

Note: These are general values and can vary based on the dyeing process and substrate.

Experimental Workflow and Signaling Pathway

Logical Relationship of Dyeing Parameters

The following diagram illustrates the key relationships between the dyeing parameters and their impact on the final leather quality.

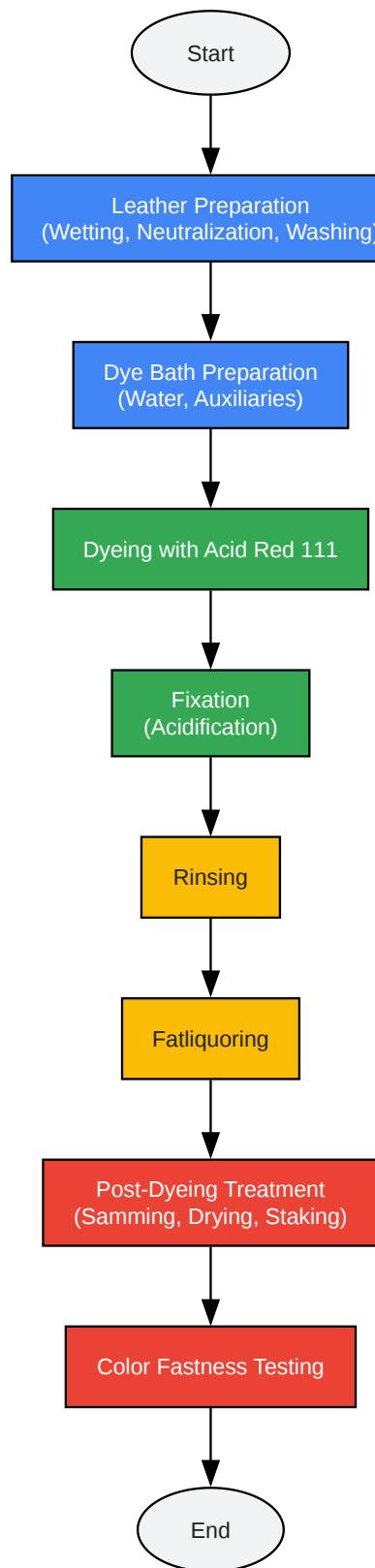


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Caption: Interrelationship of key parameters in the leather dyeing process.

Experimental Workflow Diagram

This diagram outlines the sequential steps of the leather dyeing process with **Acid Red 111**.



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Caption: Step-by-step experimental workflow for leather dyeing.

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